

# Preventing Sepharose column clogging and high backpressure

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# Technical Support Center: Sepharose Column Chromatography

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals prevent and resolve issues related to Sepharose column clogging and high backpressure during their experiments.

## **Troubleshooting Guides**

High backpressure and column clogging are common issues in liquid chromatography that can lead to poor separation, reduced column lifetime, and system damage.[1][2] A systematic approach to troubleshooting is crucial for identifying and resolving the root cause of the problem.[1]

### **Initial Assessment: Is the Column the Problem?**

To determine if the high backpressure is due to the column or the chromatography system, follow these steps:

- Establish a Baseline: Know the normal operating pressure of your system with and without the column installed.[1][2]
- Isolate the Column: Disconnect the column from the system and replace it with a union.

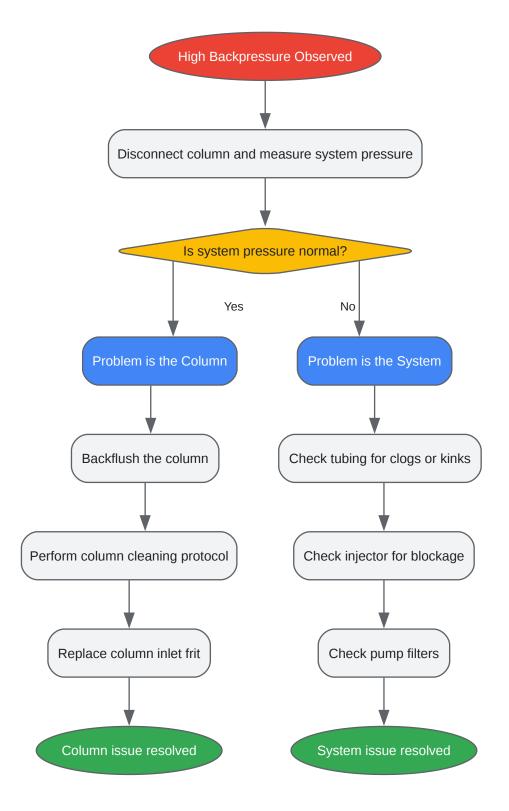


- Measure System Pressure: Run the mobile phase through the system without the column.
  - If the pressure returns to the normal system-only baseline, the column is the source of the high backpressure.
  - If the pressure remains high, the issue lies within the HPLC/FPLC system components (e.g., tubing, injector, pump).

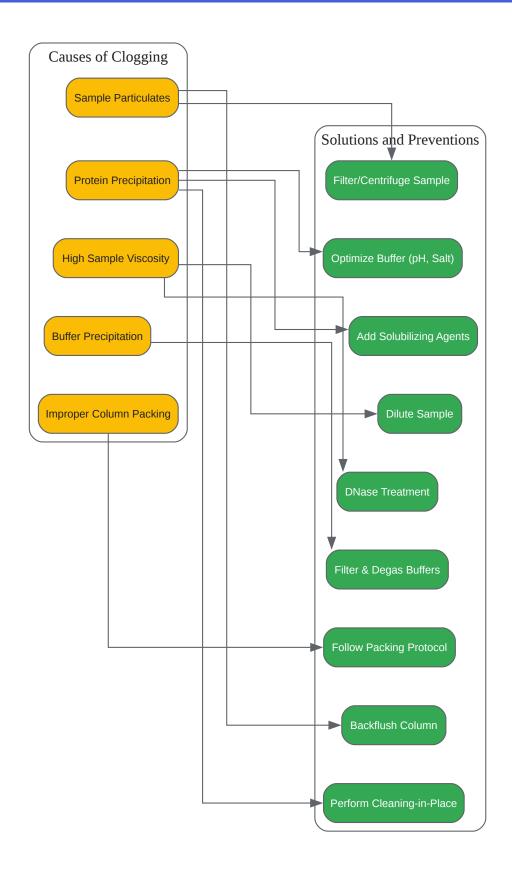
### **Troubleshooting Workflow for High Backpressure**

The following diagram illustrates a systematic approach to troubleshooting high backpressure in your chromatography system.









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### References

- 1. lcms.cz [lcms.cz]
- 2. Diagnosing and Preventing High Back Pressure in LC Systems [restek.com]
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